

Preparing Dimethyl Sulfoxide (DMSO) Stock Solutions of CLP290: An Application Note and Protocol

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Compound of Interest

Compound Name: CLP290

Cat. No.: B606730

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Introduction

CLP290 is a novel and orally bioavailable activator of the neuron-specific K-Cl cotransporter KCC2. As a prodrug of CLP257, it has demonstrated potential in preclinical studies for the treatment of various neurological disorders by restoring chloride homeostasis in neurons.^[1] Accurate and consistent preparation of **CLP290** stock solutions is critical for reproducible experimental outcomes in basic research and drug development. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **CLP290** for in vitro and in vivo studies due to its high solubilizing capacity for organic molecules. This application note provides a detailed protocol for the preparation, storage, and handling of **CLP290** stock solutions in DMSO, intended for researchers, scientists, and drug development professionals.

Quantitative Data Summary

A comprehensive summary of the physicochemical properties and solubility of **CLP290** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	404.46 g/mol	[2]
Molecular Formula	C ₁₉ H ₂₁ FN ₄ O ₃ S	[2]
Appearance	Off-white to yellow solid	[2][3]
Solubility in DMSO	≥ 33.33 mg/mL (approx. 82.41 mM)	[2][3]
Purity (HPLC)	≥98%	
CAS Number	1181083-81-7	[2]

Experimental Protocols

Materials and Equipment

- **CLP290** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

- **CLP290**: While a specific Material Safety Data Sheet (MSDS) for **CLP290** is not readily available in the public domain, it is prudent to handle it as a potentially hazardous compound. Avoid inhalation of dust and direct contact with skin and eyes.[4][5]
- **DMSO**: DMSO is readily absorbed through the skin and can carry dissolved substances with it. Therefore, always wear appropriate gloves and handle in a well-ventilated area.[4]

- Always work in a chemical fume hood when handling the powdered form of **CLP290** and preparing the stock solution.

Protocol for Preparing a 10 mM CLP290 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **CLP290** in DMSO. Adjustments can be made based on the desired concentration and volume.

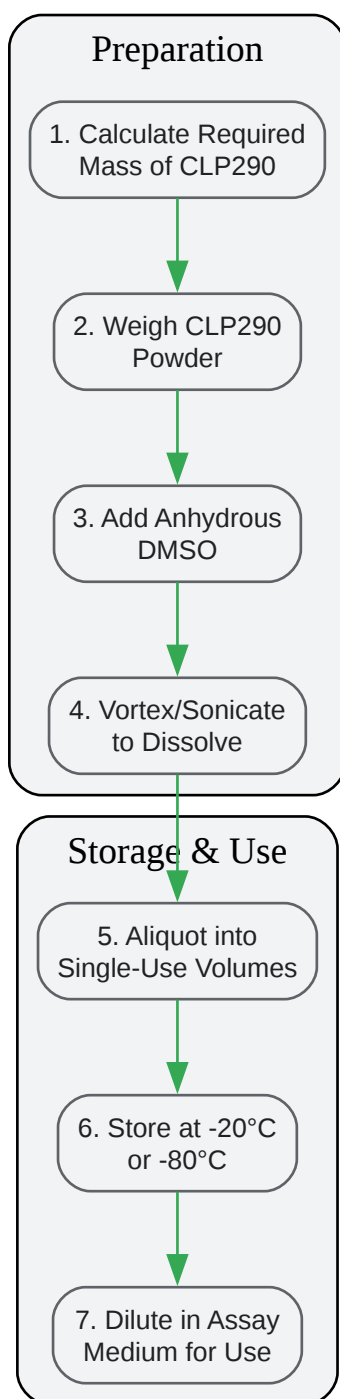
- Calculations:
 - To prepare a 10 mM solution, you need to dissolve 0.01 moles of **CLP290** per liter of DMSO.
 - For 1 mL of a 10 mM solution, the required mass of **CLP290** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 404.46 \text{ g/mol} = 4.0446 \text{ mg}$
- Weighing **CLP290**:
 - Tare a sterile, amber microcentrifuge tube or a clear tube wrapped in aluminum foil on a calibrated analytical balance.
 - Carefully weigh out approximately 4.05 mg of **CLP290** powder into the tared tube. Record the exact weight.
- Dissolving in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the **CLP290** powder. For an exact 10 mM solution, the volume of DMSO will depend on the precise weight of **CLP290**. For example, if you weighed exactly 4.045 mg of **CLP290**, you would add 1 mL of DMSO.
 - Close the tube tightly and vortex the solution for 1-2 minutes until the **CLP290** is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used

to aid dissolution if necessary.[2] Visually inspect the solution to ensure there are no visible particles.

- Storage and Handling:
 - For long-term storage, it is recommended to store the **CLP290** stock solution at -80°C for up to two years or at -20°C for up to one year.[2]
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes.
 - When preparing working solutions for cell culture or other aqueous-based assays, the final concentration of DMSO should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[6][7] Always include a vehicle control (DMSO at the same final concentration as in the experimental samples) in your experiments.

Visualization of Key Processes

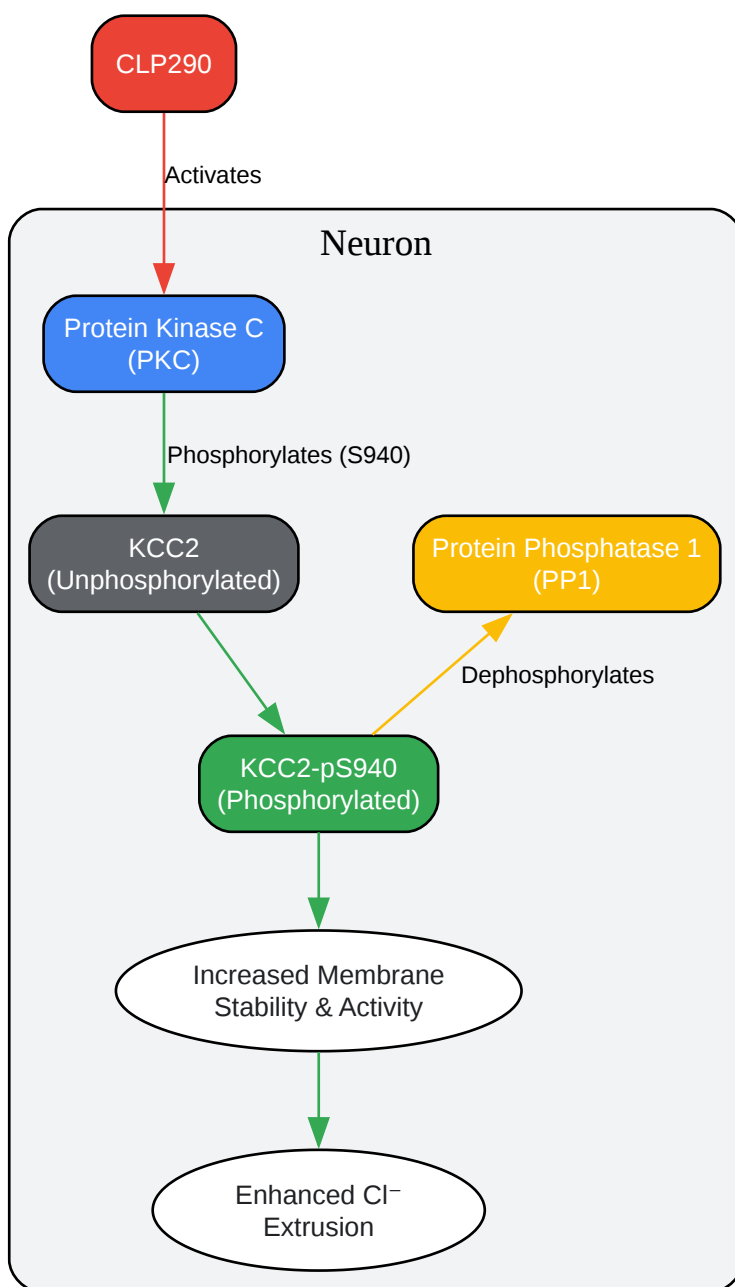
CLP290 Stock Solution Preparation Workflow



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Caption: Workflow for preparing **CLP290** stock solution in DMSO.

Signaling Pathway of CLP290 Action



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Caption: **CLP290** enhances KCC2 function via phosphorylation.

Conclusion

The KCC2 activator, **CLP290**, holds significant promise for the study and potential treatment of neurological disorders. The protocol outlined in this application note provides a standardized method for the preparation of **CLP290** stock solutions in DMSO, which is essential for obtaining

reliable and reproducible results. By following these guidelines for preparation, storage, and handling, researchers can ensure the integrity and efficacy of their **CLP290** solutions in various experimental settings.

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References

- 1. "A Study on the Mechanism of CLP290 Restoration of KCC2 and Neuroprotec" by Ekaterina Stepanova [scholarscompass.vcu.edu]
- 2. medchemexpress.com [medchemexpress.com]
- 3. CLP-290 | Potassium Channel | CAS 1181083-81-7 | Buy CLP-290 from Supplier InvivoChem [invivochem.com]
- 4. aldon-chem.com [aldon-chem.com]
- 5. Itschem.com [itschem.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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